

Application Note: Mixed-Mode Chromatography for Lysergamide Counter-Ion Analysis

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Compound of Interest

Compound Name: *Lsd hydrobromide*

CAS No.: 74023-39-5

Cat. No.: B12755521

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Executive Summary

The analysis of lysergamides (e.g., Lysergic Acid Diethylamide - LSD) presents a unique dual challenge: the active pharmaceutical ingredient (API) is a hydrophobic base prone to isomerization, while its counter-ion (typically tartrate) is a small, highly polar organic acid with poor UV absorbance. Traditional Reversed-Phase HPLC (RP-HPLC) fails to retain the polar counter-ion, often eluting it in the void volume, preventing accurate stoichiometry confirmation.

This guide details a Mixed-Mode Chromatography (MMC) protocol using a trimodal stationary phase (RP/WAX/WCX). This approach allows for the simultaneous retention and resolution of the hydrophobic basic API and the hydrophilic acidic counter-ion in a single isocratic or gradient run, utilizing Charged Aerosol Detection (CAD) for universal response.

Mechanism of Action: Why Mixed-Mode?

To achieve simultaneous separation, the stationary phase must engage in conflicting retention mechanisms.^{[1][2]} We utilize a Nanopolymer Silica Hybrid (NSH) technology (e.g., Thermo Acclaim Trinity P1 or SIELC Primesep D).

The Physicochemical Challenge

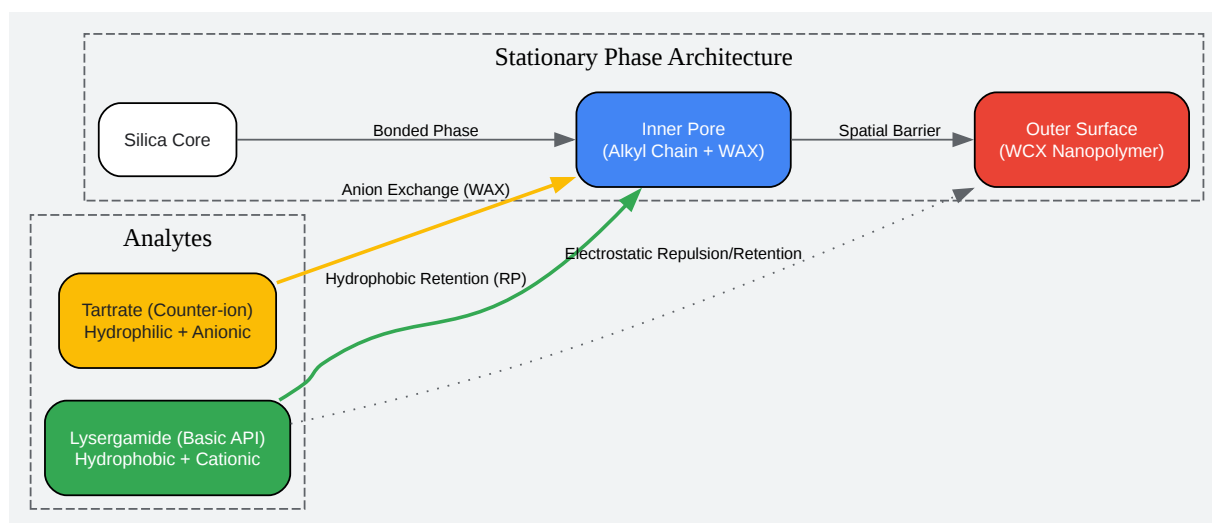
- Lysergamide (API): Hydrophobic (), Basic (). Retained by Hydrophobic Interaction.
- Tartrate (Counter-ion): Hydrophilic (), Acidic (). Retained by Anion Exchange.

The Trimodal Solution

The recommended column architecture employs a spatial separation of charges:

- Inner Pore: Modified with an organic layer providing Reversed-Phase (RP) and Weak Anion Exchange (WAX) properties. This retains the acidic counter-ion (Tartrate) and the hydrophobic API.
- Outer Surface: Coated with Weak Cation Exchange (WCX) nanopolymers. This prevents the basic API from interacting too strongly with the inner silanols (reducing tailing) while offering tunable selectivity.

Mechanism Diagram



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Figure 1: Schematic of the trimodal interaction mechanism. The basic API is retained by the hydrophobic inner layer, while the acidic counter-ion is retained by the anion-exchange ligands.

Experimental Protocol

Reagents & Equipment

- Column: Acclaim Trinity P1 (3 μ m, 3.0 x 100 mm) or SIELC Primesep D (5 μ m, 4.6 x 150 mm).
- System: HPLC or UHPLC with Binary Pump.
- Detectors:
 - Detector A: UV-Vis/PDA at 310 nm (LSD specific) and 210 nm (Tartrate/General).
 - Detector B: Charged Aerosol Detector (CAD) or ELSD. Critical for Tartrate quantitation as it lacks a strong chromophore.

- Mobile Phase:
 - Solvent A: 20 mM Ammonium Acetate, pH 4.2 (Adjusted with Acetic Acid).
 - Solvent B: Acetonitrile (LC-MS Grade).

Sample Preparation (Controlled Substance Handling)

- Solvent: 50:50 Methanol:Water. (Avoid 100% organic to ensure tartrate solubility).
- Extraction (Blotters):
 - Place blotter in amber vial (light sensitive).
 - Add 2.0 mL extraction solvent.
 - Sonicate for 15 mins in ice bath (heat minimizes iso-LSD formation).
 - Filter through 0.2 μ m PTFE filter.
- Standard Prep: Prepare equimolar solutions of LSD base and Tartaric acid to establish response factors.

Chromatographic Method

This method uses a gradient to elute the hydrophilic counter-ion first, followed by the hydrophobic API.

Time (min)	% A (Buffer)	% B (ACN)	Flow (mL/min)	Phase Description
0.0	90	10	0.5	Loading: High aqueous retains Tartrate via WAX.
2.0	90	10	0.5	Isocratic Hold: Elution of inorganic impurities.
8.0	40	60	0.5	Gradient: Increase organic to elute LSD (RP mode).
10.0	40	60	0.5	Wash: Ensure highly hydrophobic analogs elute.
10.1	90	10	0.5	Re-equilibration: Critical for ionic mode reset.
15.0	90	10	0.5	End Run

Critical Parameter - pH Control: The mobile phase pH is set to 4.2.

- At pH 4.2, Tartrate is predominantly dianionic (), ensuring strong interaction with the WAX sites.
- At pH 4.2, the WAX ligands (often tertiary amines) are protonated (positively charged), enabling anion exchange.

Results & Data Analysis

Expected Separation Profile

- Peak 1 (min): Tartrate. Detected strongly by CAD, weakly by UV 210nm.
- Peak 2 (min): Lysergamide (LSD). Detected by UV 310nm and CAD.
- Peak 3 (min): iso-LSD (if present). The RP selectivity of the column often resolves the epimers.

Stoichiometry Calculation (Self-Validating Step)

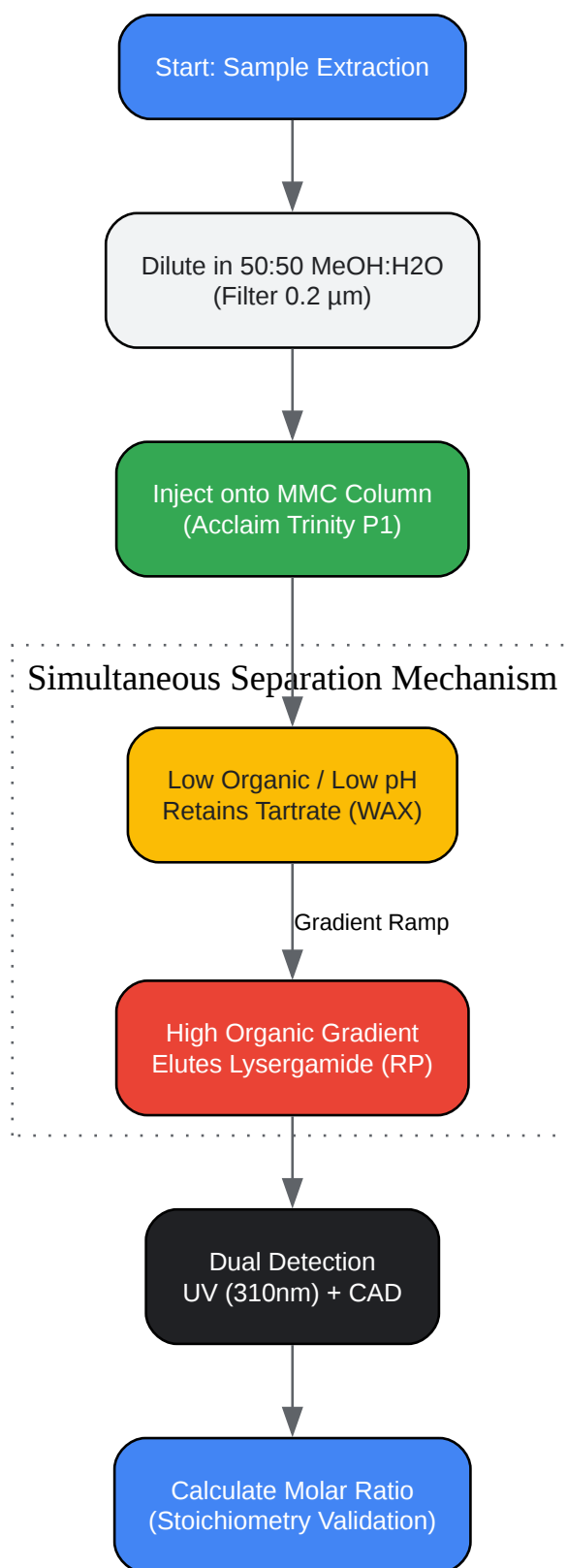
To confirm the salt form is a mono-tartrate or hemi-tartrate, calculate the molar ratio using CAD response (which is more mass-universal than UV).

- RF: Response Factor derived from calibration curves.[\[3\]](#)
- Target: For LSD Tartrate (2:1 stoichiometry usually), the molar ratio of LSD:Tartrate should be 2:1.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
Tartrate elutes in void	Ionic strength too high or pH too low.	Reduce Ammonium Acetate to 10 mM or increase pH to 5.0 to increase WAX ionization.
LSD Peak Tailing	Secondary silanol interactions. [1]	Increase buffer concentration (competes for sites) or verify column WCX functionality.
Retention Time Shift	Incomplete column equilibration.	Mixed-mode columns require longer equilibration (20+ column volumes) due to ionic double-layer formation.
Low Sensitivity for Tartrate	UV detection used.	Switch to CAD or ELSD. If UV is mandatory, use 210 nm and ensure Mobile Phase UV cutoff is low (use Phosphate buffer if not MS/CAD).

Workflow Diagram



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Figure 2: Analytical workflow for the simultaneous determination of API and counter-ion.

References

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